

Spectroscopic Characterization of Oseltamivir Impurities: A Methodological Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Oseltamivir impurity-10*

Cat. No.: *B12310145*

[Get Quote](#)

Abstract

The control of impurities in active pharmaceutical ingredients (APIs) is a critical aspect of drug development and manufacturing, directly impacting the safety and efficacy of the final product. Oseltamivir, an essential antiviral medication, is synthesized through a multi-step process that can generate various process-related impurities and degradation products. The structural elucidation and quantification of these impurities are paramount for ensuring the quality of Oseltamivir. This in-depth technical guide provides a comprehensive overview of the application of modern spectroscopic techniques for the characterization of Oseltamivir impurities. While the nominal "**Oseltamivir Impurity-10**" lacks a universally defined structure and publicly available spectroscopic data, this guide will focus on the established methodologies for identifying and characterizing such impurities in general. We will delve into the practical application and data interpretation of Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy, providing researchers, scientists, and drug development professionals with a robust framework for impurity profiling.

Introduction: The Imperative of Impurity Profiling in Oseltamivir

Oseltamivir, marketed as its phosphate salt, is a neuraminidase inhibitor used for the treatment and prophylaxis of influenza A and B viruses. Its synthesis involves a complex series of chemical transformations, which, like any synthetic process, can lead to the formation of impurities.^[1] These impurities can arise from starting materials, intermediates, side reactions, or degradation of the API.^[1] Regulatory bodies such as the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP) have stringent limits on the levels of impurities in pharmaceutical substances.^{[2][3]}

The challenge for analytical scientists lies not only in detecting these impurities, often at trace levels, but also in definitively identifying their chemical structures. This structural elucidation is crucial for assessing potential toxicity and for optimizing the manufacturing process to minimize their formation. A combination of spectroscopic techniques is invariably required for this purpose, each providing a unique piece of the structural puzzle.

This guide will systematically explore the roles of Mass Spectrometry, NMR, IR, and UV-Vis spectroscopy in the comprehensive characterization of Oseltamivir impurities.

The Analytical Workflow for Impurity Characterization

The process of identifying and characterizing an unknown impurity in a batch of Oseltamivir typically follows a structured workflow. This workflow ensures a systematic investigation, leading to a high-confidence structural assignment.

Figure 1: A generalized workflow for the detection, isolation, and structural elucidation of pharmaceutical impurities.

Mass Spectrometry: The First Look at Molecular Identity

Mass spectrometry (MS), particularly when coupled with liquid chromatography (LC-MS/MS), is the cornerstone of impurity profiling. It provides the molecular weight of an impurity, a critical

first piece of information, and through fragmentation analysis, offers clues about its substructures.

Experimental Protocol: LC-MS/MS for Oseltamivir Impurity Profiling

- Sample Preparation: Dissolve the Oseltamivir API sample in a suitable diluent (e.g., a mixture of water, acetonitrile, and methanol) to a concentration of approximately 1 mg/mL.^[2]
- Chromatographic Separation:
 - Column: A C18 reversed-phase column (e.g., 4.6 mm x 25 cm, 5 µm packing) is commonly used.^[2]
 - Mobile Phase: A gradient elution is often employed to separate impurities with a wide range of polarities. A typical mobile phase consists of an aqueous buffer (e.g., potassium dihydrogen phosphate at pH 6.0) and an organic modifier (e.g., a mixture of acetonitrile and methanol).^{[2][4]}
 - Detection: A UV detector set at a wavelength where Oseltamivir and its impurities absorb (e.g., 207-220 nm) is used for initial detection and quantification.^{[2][5]}
- Mass Spectrometric Analysis:
 - Ionization: Electrospray ionization (ESI) in positive mode is typically used for Oseltamivir and its impurities, as the amino group is readily protonated.
 - Mass Analyzer: A triple quadrupole or a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) can be used.
 - Data Acquisition: Acquire full scan MS data to determine the molecular weights of the eluting peaks. Subsequently, perform tandem MS (MS/MS) on the impurity peaks to obtain fragmentation patterns.

Data Interpretation

The protonated molecule $[M+H]^+$ of Oseltamivir appears at m/z 313.1.^[6] Any other detected peaks are potential impurities. For an unknown impurity, the accurate mass measurement from a high-resolution instrument can help in determining its elemental composition.

The fragmentation pattern in the MS/MS spectrum is then used to deduce the structure. For example, the fragmentation of Oseltamivir often involves the loss of the ethyl ester group or cleavage of the pentoxy side chain.^[6]^[7] By comparing the fragmentation pattern of an impurity to that of Oseltamivir, one can infer how the structure has been modified.

Feature	Oseltamivir (API)	Potential Impurity	Spectroscopic Implication
Molecular Ion $[M+H]^+$	313.1	Varies	Indicates the molecular weight of the impurity.
Key Fragments	m/z 166.2, 285.1 ^[6]	Different fragmentation pattern	Suggests modification to the core structure, side chains, or functional groups.
Retention Time	Defined	Earlier or later elution	Indicates a change in polarity compared to the API.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

While MS provides the molecular weight and fragments, NMR spectroscopy provides detailed information about the connectivity of atoms and the stereochemistry of the molecule. For unambiguous structure elucidation, NMR is indispensable. Both 1D (1H and ^{13}C) and 2D NMR techniques are employed.

Experimental Protocol: NMR Analysis of an Isolated Impurity

- Sample Preparation: Dissolve a few milligrams of the isolated and purified impurity in a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or D_2O).^[8]
- 1H NMR: This experiment identifies the number of different types of protons, their chemical environment, and their neighboring protons through spin-spin coupling.
- ^{13}C NMR: This experiment identifies the number of different types of carbon atoms.
- 2D NMR:
 - COSY (Correlation Spectroscopy): Shows which protons are coupled to each other.
 - HSQC (Heteronuclear Single Quantum Coherence): Shows which proton is attached to which carbon.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which is crucial for piecing together the molecular skeleton.^[9]
 - NOESY (Nuclear Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which is key for determining stereochemistry.

Data Interpretation

The NMR spectra of an impurity are compared with those of the Oseltamivir reference standard.^{[10][11]} Changes in chemical shifts, coupling constants, or the appearance of new signals point to specific structural modifications. For instance, the absence of the signals corresponding to the ethyl ester group and the appearance of a carboxyl proton signal would indicate hydrolysis to the active metabolite, Oseltamivir Carboxylate (an impurity if present in the drug substance).

Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy: Functional Group and Chromophore Analysis

IR and UV-Vis spectroscopy provide complementary information about the functional groups and conjugated systems within a molecule.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. A Fourier Transform Infrared (FTIR) spectrometer is commonly used.^[12]^[13] The sample is typically prepared as a KBr pellet.^[13]

Key IR absorptions for Oseltamivir include:

- N-H stretching: around 3350 cm^{-1} for the amine and amide groups.^[14]
- C=O stretching: around 1720 cm^{-1} for the ester and around 1650 cm^{-1} for the amide.
- C-O stretching: in the region of $1250\text{-}1000\text{ cm}^{-1}$.

Changes in the IR spectrum of an impurity compared to Oseltamivir can indicate modifications to these functional groups. For example, the loss of the ester C=O band and the appearance of a broad O-H stretch would support hydrolysis to the carboxylic acid.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly in conjugated systems. Oseltamivir has a λ_{max} (wavelength of maximum absorbance) at approximately 217-218 nm in distilled water, corresponding to the α,β -unsaturated ester chromophore.^[15]^[16]

A shift in the λ_{max} or a change in the molar absorptivity of an impurity can suggest an alteration to this chromophoric system. For instance, an impurity with an extended conjugation system would be expected to have a λ_{max} at a longer wavelength.

Conclusion: A Multi-faceted Approach to Ensuring Purity

The structural elucidation of impurities in Oseltamivir is a complex analytical challenge that requires a multi-pronged spectroscopic approach. While a specific impurity like "**Oseltamivir**

Impurity-10" may be ill-defined in the public domain, the methodologies outlined in this guide provide a robust framework for the characterization of any unknown impurity. By systematically applying the principles of Mass Spectrometry, NMR, IR, and UV-Vis spectroscopy, analytical scientists can confidently identify and quantify impurities, thereby ensuring the quality, safety, and efficacy of this vital antiviral medication. The integration of these techniques, guided by a logical workflow, represents the gold standard in pharmaceutical impurity profiling.

References

- Veeprho Pharmaceuticals. Oseltamivir Impurities and Related Compound. [\[Link\]](#)
- Bunaciu, A. A., Nita, S., Fleschin, S., Aydoğmuş, Z., & Aboul-Enein, H. Y. (2012). A Fourier Transform Infrared Spectrophotometry Method Used For Oseltamivir Determination in Pharmaceutical Formulations. Gazi University Journal of Science, 25(3), 631-634.
- SciSpace. A Fourier Transform Infrared Spectrophotometry Method Used For Oseltamivir Determination in Pharmaceutical Formulations. (2012, February 28). [\[Link\]](#)
- Li, W., et al. (2022). Characterization of two excipient interaction degradation products in oseltamivir phosphate powder for oral suspension by MS and NMR. Journal of Mass Spectrometry, 57(12), e4899. [\[Link\]](#)
- ProQuest. (2019). Method Development and Validation for the Trace Level Quantification of Genotoxic Impurity Oseltamivir Phosphate Related Compound-a in Oseltamivir Phosphate Using LC-MS. Rasayan Journal of Chemistry, 12(3), 1334-1342.
- ResearchGate. FTIR spectra for a) Oseltamivir, b) Oseltamivir p HPMC, c) Oseltamivir p CaCl 2 , d) Oseltamivir p Lactose. [\[Link\]](#)
- Semantic Scholar. (2012). A Fourier Transform Infrared Spectrophotometry Method Used For Oseltamivir Determination in Pharmaceutical Formulations. Gazi University Journal of Science. [\[Link\]](#)
- ResearchGate. Oseltamivir phosphate (OP). [\[Link\]](#)
- Semantic Scholar. (2012). Synthesis, Isolation and Characterization of Process-Related Impurities in Oseltamivir Phosphate. Journal of Chemistry. [\[Link\]](#)

- ResearchGate. 1 H NMR spectral data of impurities 1, 2 & 3. [\[Link\]](#)
- Sharma, Y. K., et al. (2012).
- Srinivas, T., et al. (2025). Quantification of Oseltamivir Phosphate Enantiomeric Impurity by Chiral HPLC Method With the Aid of Solvent Extraction and Phosphate Salt-Out Method. Chirality, 37(5), e70034. [\[Link\]](#)
- ResearchGate. Structural elucidation of compounds 1 and 2 by 2D NMR experiments. [\[Link\]](#)
- Trungtamthuoc.com. (2026, January 19). Oseltamivir Phosphate - Definition, Identification, Assay - USP 2025. [\[Link\]](#)
- ResearchGate. Mean plasma concentration-time profile of (A) oseltamivir and (B)... [\[Link\]](#)
- Srinivas, T., et al. (2025). Quantification of Oseltamivir Phosphate Enantiomeric Impurity by Chiral HPLC Method With the Aid of Solvent Extraction and Phosphate Salt-Out Method. Chirality, 37(5), e70034. [\[Link\]](#)
- Analytical and Bioanalytical Chemistry. (2019). Determination of oseltamivir phosphate and its metabolite with other pharmaceuticals in surface waters using solid phase extraction and isotope dilution liquid chromatography/tandem mass spectrometry. Analytical and Bioanalytical Chemistry, 411(26), 6943–6953.
- Pharmaffiliates. Oseltamivir-impurities. [\[Link\]](#)
- ResearchGate. Structure of oseltamivir 1, zanamivir 2 and peramivir 3 and related compounds designed to target the NA 150-cavity. [\[Link\]](#)
- Pharmaffiliates. oseltamivir and its Impurities. [\[Link\]](#)
- The Royal Society of Chemistry. (2017). Stereoisomers of oseltamivir – synthesis, in silico prediction and biological evaluation. Organic & Biomolecular Chemistry, 15(30), 6345-6355.
- ResearchGate. (2026, January 15). Simultaneous quantification of prodrug oseltamivir and its metabolite oseltamivir carboxylate in human plasma by LC–MS/MS to support a bioequivalence study. [\[Link\]](#)
- Scribd. (2020, February 2). Oseltamivir Monograph. [\[Link\]](#)

- USP-NF. (2010, October 1). Oseltamivir Phosphate Capsules. [[Link](#)]
- ResearchGate. Q3 mass spectra of (A) oseltamivir (OST, m/z 313.1-166.2, scan range... [[Link](#)]
- He, B., et al. (2011). Development and validation of a high-throughput and robust LC-MS/MS with electrospray ionization method for simultaneous quantitation of oseltamivir phosphate and its oseltamivir carboxylate metabolite in human plasma for pharmacokinetic studies. Journal of Chromatography B, 879(20), 1837-1844. [[Link](#)]
- Jayavarapu, K. R., et al. (2021). UV spectroscopic estimation of oseltamivir in bulk drug and formulation. World Journal of Pharmaceutical Sciences, 9(7), 54-58.
- Shah, J., et al. (2015). Simultaneous quantification of prodrug oseltamivir and its metabolite oseltamivir carboxylate in human plasma by LC–MS/MS to support a bioequivalence study. Journal of Pharmaceutical and Biomedical Analysis, 115, 563-570. [[Link](#)]
- Porwal, P. K., et al. (2019). Degradation Behavior of Oseltamivir Phosphate under Various Stress Conditions using Stability-indicating HPLC Method. Journal of Pharmaceutical Science and Technology Management, 3(1), 1-10.
- ConnectSci. (2011). UV-induced photodegradation of oseltamivir (Tamiflu) in water. Environmental Chemistry Letters, 9(4), 517-522.
- Kumar, A. et al. (2017). Determination of Oseltamivir Phosphate in Capsules by Visible Spectrophotometry. International Journal of Pharmaceutical Sciences and Research, 8(1), 350-355.
- IDOSI. (2015). Development and Validation of Oseltamivir Phosphate API by UV-Spectrophotometer. Middle-East Journal of Scientific Research, 23(8), 1639-1644.
- The Royal Society of Chemistry. (2017). Stereoisomers of oseltamivir – synthesis, in silico prediction and biological evaluation - Supporting Information. [[Link](#)]
- Brandán, S. A., et al. (2021). Behaviours of antiviral Oseltamivir in different media: DFT and SQMFF calculations. Scientific Reports, 11(1), 22802. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. bocsci.com \[bocsci.com\]](#)
- [2. Oseltamivir Phosphate - Definition, Identification, Assay - USP 2025 \[trungtamthuoc.com\]](#)
- [3. scribd.com \[scribd.com\]](#)
- [4. uspnf.com \[uspnf.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Quantification of Oseltamivir Phosphate Enantiomeric Impurity by Chiral HPLC Method With the Aid of Solvent Extraction and Phosphate Salt-Out Method - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Oseltamivir\(196618-13-0\) ¹H NMR spectrum \[chemicalbook.com\]](#)
- [11. rsc.org \[rsc.org\]](#)
- [12. \(PDF\) A Fourier Transform Infrared Spectrophotometry Method Used For Oseltamivir Determination in Pharmaceutical Formulations \[academia.edu\]](#)
- [13. scispace.com \[scispace.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. wjpsonline.com \[wjpsonline.com\]](#)
- [16. idosi.org \[idosi.org\]](#)
- [To cite this document: BenchChem. \[Spectroscopic Characterization of Oseltamivir Impurities: A Methodological Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b12310145/docs#spectroscopic-characterization-of-oseltamivir-impurities-a-methodological-guide\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)